

LY-195448: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY-195448

Cat. No.: B1675599

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Abstract

LY-195448 is a synthetic phenethanolamine derivative that has demonstrated potent anti-mitotic and anti-tumor activity. Its primary mechanism of action involves the inhibition of microtubule assembly, leading to cell cycle arrest in the metaphase stage. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **LY-195448**. Detailed methodologies for key experiments, including in vitro microtubule polymerization assays and cell cycle analysis, are presented to facilitate further research and development.

Chemical Structure and Properties

LY-195448, with the IUPAC name 4-[3-[[[(2R)-2-hydroxy-2-phenylethyl]amino]-3-methylbutyl]benzamide, is a chiral molecule with a well-defined stereochemistry. Its chemical and physical properties are summarized in the table below.

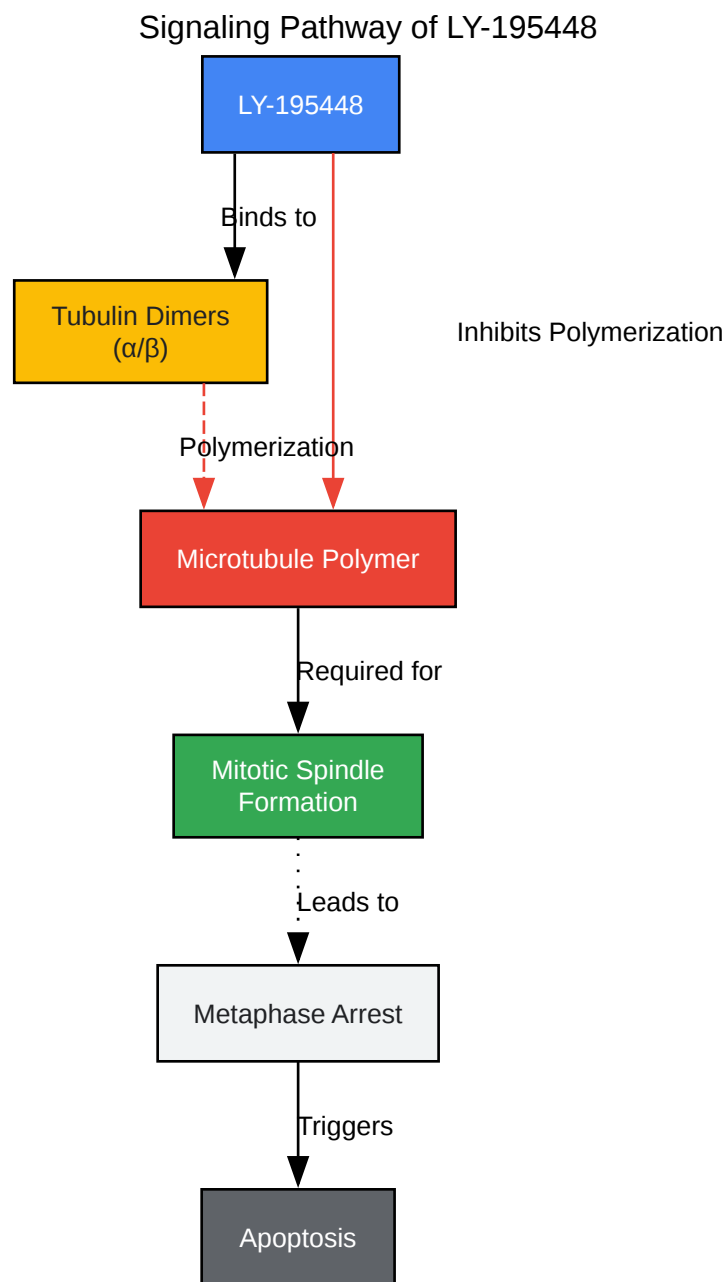
Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₆ N ₂ O ₂	[1]
Molecular Weight	326.43 g/mol	[1]
SMILES	CC(C) (CCc1ccc(cc1)C(=O)N)NC-- INVALID-LINK--O	[1]
InChI	InChI=1S/C20H26N2O2/c1- 20(2,22-14-18(23)16-6-4-3-5- 7-16)13-12-15-8-10-17(11-9- 15)19(21)24/h3-11,18,22- 23H,12-14H2,1-2H3, (H2,21,24)/t18-/m0/s1	[1]
InChIKey	SYZWOOODCAMXPL- SFHVURJKSA-N	[1]

Note: Specific physical properties such as melting point, boiling point, and detailed solubility data are not readily available in the public domain.

Mechanism of Action: Inhibition of Microtubule Assembly

LY-195448 exerts its cytotoxic effects by directly interfering with the dynamics of microtubules, essential components of the cytoskeleton involved in cell division, intracellular transport, and maintenance of cell shape. The primary mechanism involves the inhibition of tubulin polymerization, the process by which tubulin dimers assemble to form microtubules. This disruption of microtubule dynamics leads to a cascade of cellular events culminating in mitotic arrest and apoptosis.

The proposed signaling pathway for **LY-195448**'s action is depicted below:



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Figure 1. Proposed signaling pathway of **LY-195448** leading to apoptosis.

Biological Activity and Experimental Data

In Vitro Anti-mitotic Activity

LY-195448 has been shown to be a potent inducer of mitotic arrest in various cell lines. In a key study, a 4-hour exposure of Normal Rat Kidney (NRK) cells to 46 μ M (15 μ g/mL) of **LY-195448** resulted in a significant increase in the mitotic index.

Treatment	Duration	Mitotic Index (%)	Reference
Control	4 hours	4.9	[2]
LY-195448 (46 μ M)	4 hours	18.5	[2]

Experimental Protocols

This assay is crucial for quantifying the direct inhibitory effect of **LY-195448** on microtubule formation.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **LY-195448** on tubulin polymerization in a cell-free system.

Materials:

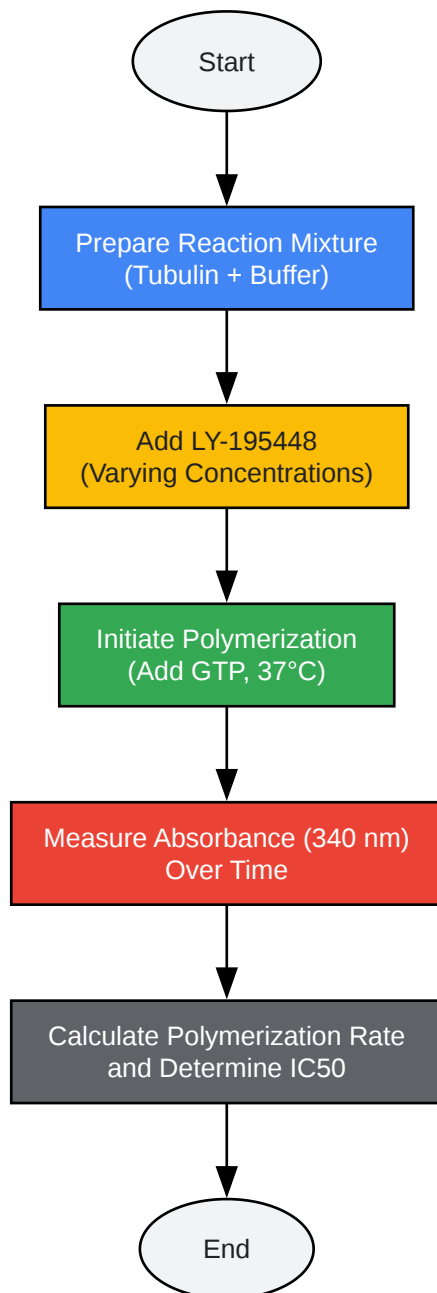
- Purified tubulin (>99%)
- GTP (Guanosine-5'-triphosphate)
- Polymerization buffer (e.g., 80 mM PIPES pH 6.9, 1 mM MgCl₂, 1 mM EGTA)
- **LY-195448** stock solution (in DMSO)
- Microplate reader capable of measuring absorbance at 340 nm

Methodology:

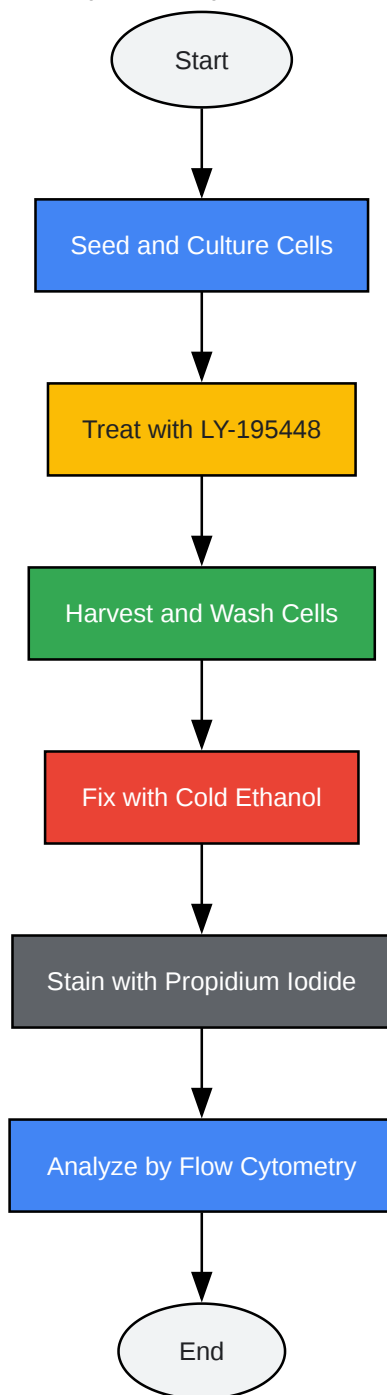
- Prepare a reaction mixture containing purified tubulin in polymerization buffer.
- Add varying concentrations of **LY-195448** to the reaction mixture. A vehicle control (DMSO) should be included.

- Initiate polymerization by adding GTP and incubating the plate at 37°C.
- Monitor the increase in absorbance at 340 nm over time, which corresponds to the extent of tubulin polymerization.
- Calculate the rate of polymerization for each concentration of **LY-195448**.
- Plot the polymerization rate against the logarithm of the **LY-195448** concentration to determine the IC50 value.

Tubulin Polymerization Assay Workflow



Cell Cycle Analysis Workflow

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References

- 1. Alterations in microtubule assembly caused by the microtubule-active drug LY195448 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. files.kempstoncontrols.com [files.kempstoncontrols.com]
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